

23-Nor-6-oxopristimerol: A Technical Guide for Researchers

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Authored for Researchers, Scientists, and Drug Development Professionals

Introduction

23-Nor-6-oxopristimerol is a naturally occurring phenolic dinor-triterpene belonging to the friedo-oleanane class.[1] First isolated from the bark of Kokoona zeylanica, this compound is a member of the broader celastroloids, a group of secondary metabolites characteristic of the Celastraceae family known for their diverse biological activities.[1][2] While research on this specific molecule is limited, its structural similarity to other bioactive triterpenoids from this plant family, such as pristimerin and celastrol, suggests potential for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the known physical and chemical properties of **23-Nor-6-oxopristimerol**, details of its isolation, and a discussion of the potential biological activities based on related compounds.

Physical and Chemical Properties

The physical and chemical properties of **23-Nor-6-oxopristimerol** are summarized below. The data is primarily derived from the initial isolation and characterization studies.



Property	Value	Reference
Molecular Formula	C29H38O5	[1]
Molecular Weight	466.61 g/mol	[1]
Appearance	Amorphous solid	[2]
CAS Number	118172-79-5	[1]

Table 1: Physical and Chemical Properties of 23-Nor-6-oxopristimerol

Spectral Data

Detailed spectral data is crucial for the identification and characterization of **23-Nor-6-oxopristimerol**. The following tables summarize the key spectral features as reported in the literature.

Spectral Technique	Key Absorptions/Signals
Infrared (IR)	3620-3218 cm $^{-1}$ (hydroxyl), 1708 cm $^{-1}$ (carbonyl)
Mass Spectrometry (MS)	Molecular ion peak consistent with C29H38O5

Table 2: Infrared and Mass Spectrometry Data for 23-Nor-6-oxopristimerol

1H NMR (CDCl₃) δ (ppm)	13C NMR (CDCl₃) δ (ppm)
Signals corresponding to methyl groups, aromatic protons, and protons alpha to carbonyl and hydroxyl groups.	Resonances indicative of a triterpenoid skeleton, including methyl, methylene, methine, and quaternary carbons, as well as signals for carbonyl, aromatic, and hydroxyl-bearing carbons.

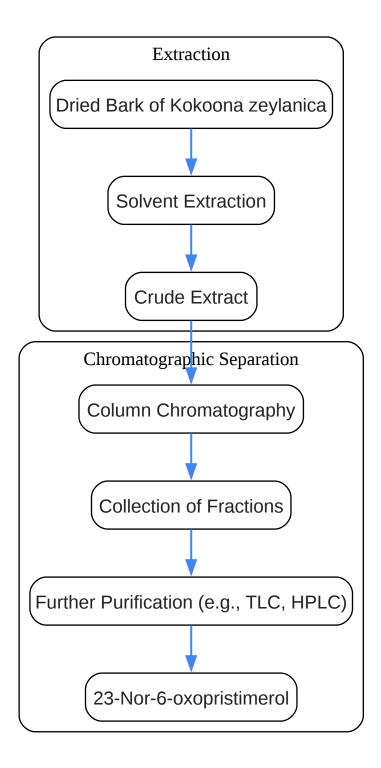
Table 3: Summary of NMR Spectral Data for **23-Nor-6-oxopristimerol** (Note: Detailed peak assignments are not available in the readily accessible literature and would be found in the original 1988 Phytochemistry publication by Gamlath et al.)



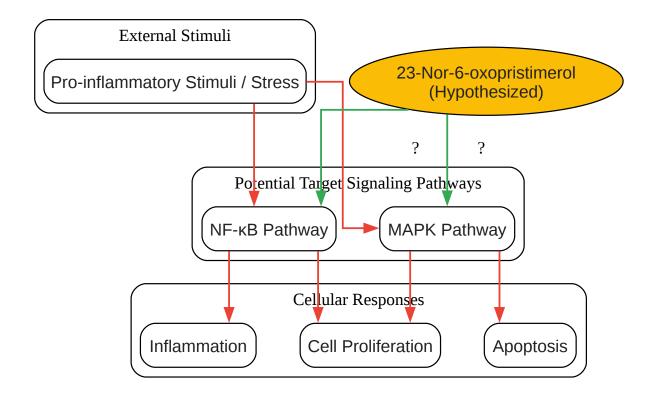
Experimental Protocols Isolation of 23-Nor-6-oxopristimerol

The isolation of **23-Nor-6-oxopristimerol** was first described by Gamlath et al. from the bark of Kokoona zeylanica. The general procedure involves solvent extraction followed by chromatographic separation.









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References

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